

12-Bromododecanoic acid bromolauric acid comparative reactivity

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Compound Focus: 12-Bromododecanoic Acid

CAS No.: 73367-80-3

Cat. No.: S577883

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Applications and Experimental Insights

12-Bromododecanoic acid is a versatile compound in scientific research. The table below outlines its primary uses and a key experimental finding.

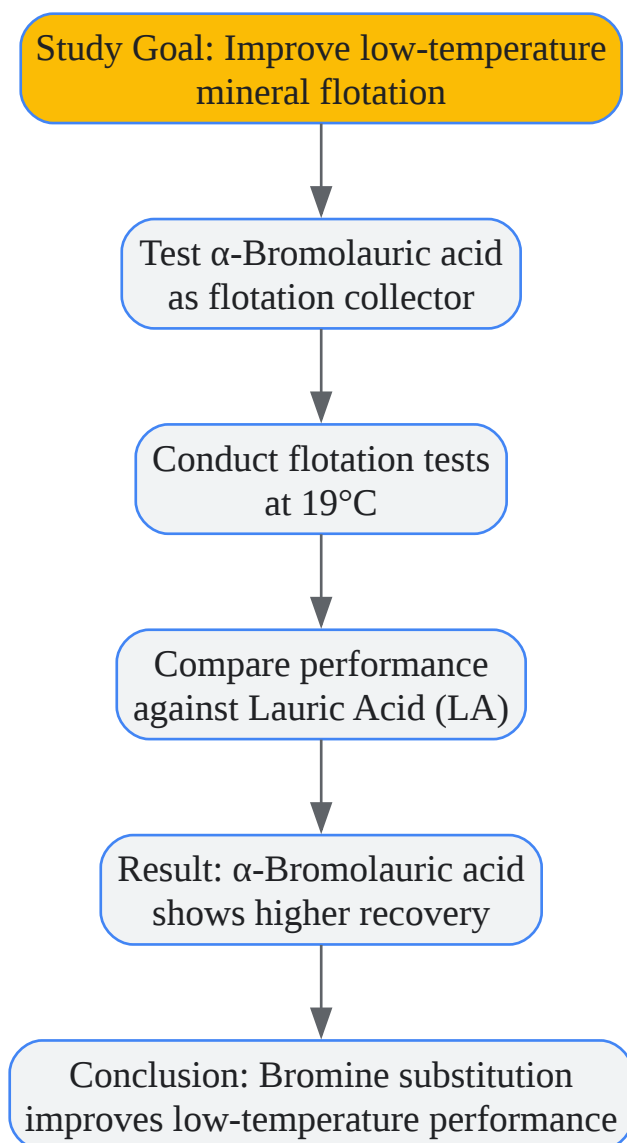
Application Area	Specific Use / Note
Organic Synthesis Intermediate	Used as a building block to construct more complex structures for surfactants, functional materials, and pharmaceutical intermediates [1].
Polymer Science	Can initiate specific polymerization reactions, such as Atom Transfer Radical Polymerization (ATRP), and is used for polymer grafting [1].
Mineral Flotation	A study on its isomer, α-Bromolauric acid , demonstrated its effectiveness as a flotation collector for separating fluorapatite from hematite at low temperatures (19°C), outperforming the common collector Lauric Acid [2].
Biochemical Research	Served as a model fatty acid in the elucidation of the X-ray structure of bovine beta-lactoglobulin [3] [4].

Key Flotation Experiment Summary

One relevant study provides a direct performance comparison between **α -Bromolauric acid** (an isomer of **12-Bromododecanoic acid**) and **Lauric Acid** [2].

- **Objective:** To separate the mineral fluorapatite (FAP) from hematite via flotation.
- **Method:** Pure mineral and mixed binary mineral flotation tests were conducted. Key parameters like agitation speed, collector concentration, slurry pH, and temperature were varied to find optimal conditions. The adsorption mechanism of the collector on the mineral surface was investigated through Zeta-potential, FT-IR spectra, and XPS measurements [2].
- **Key Finding:** At a low temperature of **19°C** and a collector concentration of **167 mg/L**, **α -Bromolauric acid achieved higher recovery rates for fluorapatite than Lauric Acid**. The introduction of the bromine atom onto the alpha carbon of the fatty acid was concluded to improve its solubility and dispersibility at low temperatures, addressing a major limitation of longer-chain fatty acids like sodium oleate [2].

This relationship can be visualized in the following experimental workflow:



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How to Further Your Comparison

To build a more comprehensive comparative guide, you could:

- **Investigate Isomer Reactivity:** Explore the reactivity differences between the **12-bromo** (terminal bromine) and **α-bromo** (bromine adjacent to carboxyl) isomers, as their positioning leads to different chemical behaviors.
- **Broaden the Scope:** Compare **12-Bromododecanoic acid** with other alkyl halides or fatty acids with different halogen atoms (e.g., chlorine or iodine) or different carbon chain lengths.

- **Consult Specialized Databases:** For more direct and extensive reactivity data, searching specialized chemical databases like Reaxys or SciFinder may yield deeper insights into reaction kinetics and thermodynamic properties.

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References

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